

A Comprehensive Technical Guide to 4-Amino-2-(trifluoromethyl)acetanilide

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Compound of Interest

Compound Name:	4-Amino-2-(trifluoromethyl)acetanilide
Cat. No.:	B161694

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Amino-2-(trifluoromethyl)acetanilide**, a key intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical and physical properties, provides a representative experimental protocol for its synthesis, and explores its potential biological significance through a hypothetical signaling pathway.

Core Chemical and Physical Properties

4-Amino-2-(trifluoromethyl)acetanilide, also known as N-[4-amino-2-(trifluoromethyl)phenyl]acetamide, is a substituted acetanilide derivative. The presence of the trifluoromethyl group significantly influences its chemical properties, enhancing metabolic stability and lipophilicity, which are desirable characteristics in drug design.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of **4-Amino-2-(trifluoromethyl)acetanilide**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ F ₃ N ₂ O	[3]
Molecular Weight	218.18 g/mol	[3][4]
CAS Number	134514-34-4	[3][5]
Melting Point	137-139 °C	[5][6]
Boiling Point	267.6 ± 40.0 °C (Predicted)	[6]
Density	1.378 g/cm ³	[7]
Appearance	Beige to light brown powder	[1]
XLogP3	2.9	[7]
Polar Surface Area	55.1 Å ²	[4]
IUPAC Name	N-[4-amino-2-(trifluoromethyl)phenyl]acetamide	[4]

Experimental Protocols

While a specific, detailed synthesis protocol for **4-Amino-2-(trifluoromethyl)acetanilide** is not readily available in the provided search results, a general and representative procedure can be adapted from standard methods for the acetylation of anilines. The following protocol describes a plausible route for its synthesis and subsequent analysis.

2.1. Synthesis of **4-Amino-2-(trifluoromethyl)acetanilide**

This procedure is based on the acetylation of the corresponding aniline precursor, 4-amino-2-(trifluoromethyl)aniline.

Objective: To synthesize **4-Amino-2-(trifluoromethyl)acetanilide** via N-acetylation.

Materials:

- 4-amino-2-(trifluoromethyl)aniline

- Acetic anhydride
- Glacial acetic acid (as solvent)
- Sodium acetate
- Distilled water
- Ethanol
- Standard laboratory glassware (round-bottom flask, condenser, beaker, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Dissolution: In a 250 mL round-bottom flask, dissolve 4-amino-2-(trifluoromethyl)aniline in glacial acetic acid.
- Acetylation: While stirring, slowly add a molar equivalent of acetic anhydride to the solution. To facilitate the reaction, a catalytic amount of sodium acetate can be added.
- Reaction: Heat the mixture under reflux for approximately 2-3 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Precipitation: After the reaction is complete, cool the flask to room temperature and then pour the mixture into a beaker containing ice-cold water. This will cause the crude product to precipitate out of the solution.
- Filtration: Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold distilled water to remove any remaining acid and unreacted reagents.
- Recrystallization: Purify the crude product by recrystallization from an appropriate solvent system, such as an ethanol/water mixture, to yield pure **4-Amino-2-(trifluoromethyl)acetanilide** as crystals.
- Drying: Dry the purified crystals in a vacuum oven at a moderate temperature.

2.2. Analytical Characterization

The identity and purity of the synthesized compound can be confirmed using standard analytical techniques.

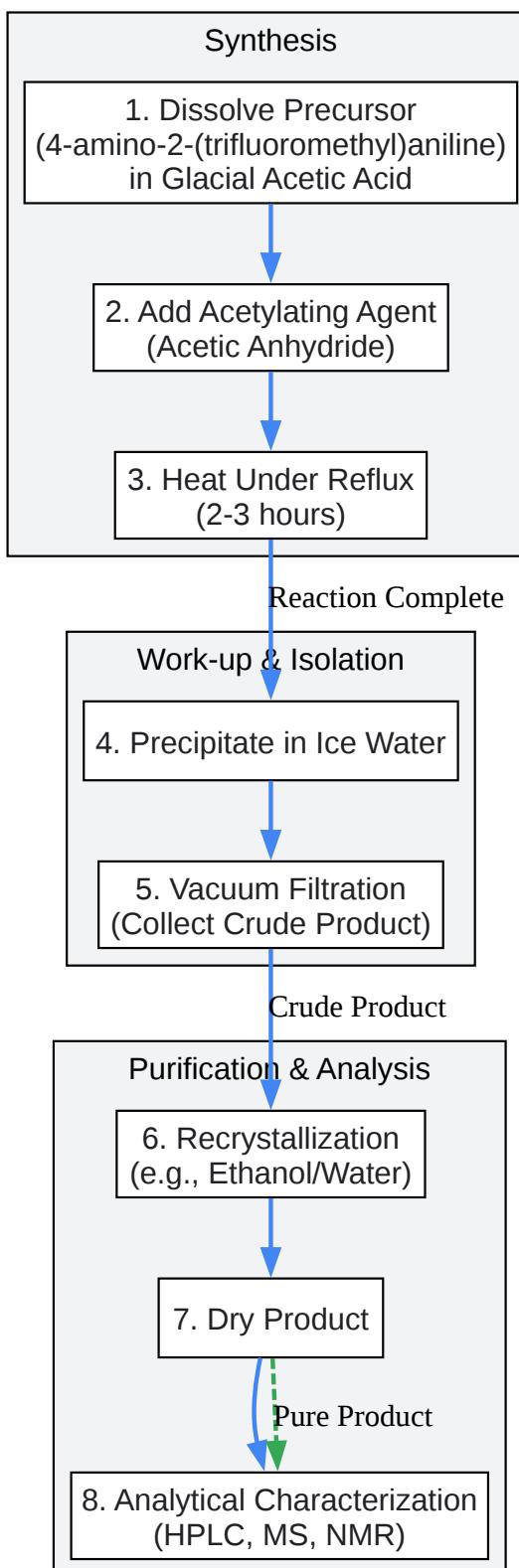
Methods:

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final product. A reverse-phase C18 column with a mobile phase gradient of water and acetonitrile (with 0.1% formic acid) is a common starting point.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound (218.18 g/mol).
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR and ^{13}C NMR): To confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the N-H stretches of the amine and amide, and the C=O stretch of the amide.

Visualized Workflows and Pathways

3.1. Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of an acetanilide derivative as described in the protocol above.

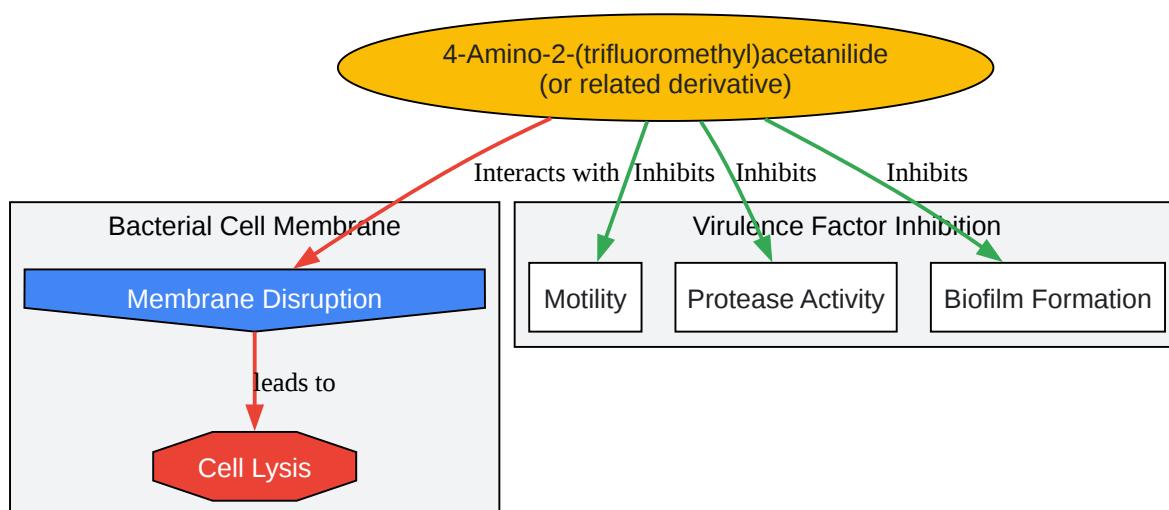


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Caption: General workflow for the synthesis and purification of **4-Amino-2-(trifluoromethyl)acetanilide**.

3.2. Hypothetical Antimicrobial Signaling Pathway

Trifluoromethylated aniline derivatives have shown potential as antimicrobial agents.^[8] They may act by disrupting bacterial cell membranes and inhibiting key virulence factors.^[8] The diagram below conceptualizes a hypothetical mechanism of action.



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Caption: Hypothetical antimicrobial mechanism of a trifluoromethylated aniline derivative.

Applications and Significance

4-Amino-2-(trifluoromethyl)acetanilide serves as a crucial building block in medicinal chemistry and agrochemical synthesis.

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various bioactive molecules, including potential analgesic and anti-inflammatory agents.^{[1][2]} The

trifluoromethyl group can enhance drug efficacy by improving metabolic stability and cell membrane permeability.[2]

- Agrochemicals: This compound is also utilized in the development of modern herbicides and pesticides, where the trifluoromethyl group contributes to the potency and effectiveness of the final product.[1][2]
- Biochemical Research: As a substituted aniline, it can be used in studies related to enzyme inhibition and metabolic pathways, aiding in the broader understanding of drug interactions and biological processes.[1]
- Analytical Chemistry: It can be employed as a standard in various chromatographic and spectrometric methods for the analysis of complex mixtures.[1]

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